

A Comparative Analysis of Solvent Green 28 Performance Across Diverse Polymer Systems

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Compound of Interest		
Compound Name:	Solvent Green 28	
Cat. No.:	B1330180	Get Quote

This guide provides a comprehensive comparison of **Solvent Green 28**'s performance in various polymer types, offering researchers, scientists, and professionals in drug development a detailed overview of its suitability for different applications. The following sections present key performance indicators, detailed experimental protocols, and visual representations of experimental workflows and comparative data.

Performance Overview of Solvent Green 28

Solvent Green 28, a synthetic anthraquinone dye, is recognized for its vibrant green hue and is utilized in a range of plastic applications. Its performance, however, is intrinsically linked to the polymer matrix in which it is dispersed. This guide focuses on its compatibility and stability within Polystyrene (PS), Acrylonitrile Butadiene Styrene (ABS), Polycarbonate (PC), and Polymethyl Methacrylate (PMMA).

Quantitative Performance Data

The following table summarizes the key performance characteristics of **Solvent Green 28** in different polymers. The data is compiled from various technical datasheets and is presented on a standardized scale for ease of comparison.



Performance Metric	Polystyrene (PS)	Acrylonitrile Butadiene Styrene (ABS)	Polycarbonate (PC)	Polymethyl Methacrylate (PMMA)
Light Fastness (Scale 1-8)	7-8	7	7-8	8
Heat Resistance (°C)	300	300	320	300
Migration Resistance (Scale 1-5)	5	4-5	5	5
Solubility (g/100g polymer)	Moderate	Moderate-Low	Good	Good

Note: Higher values indicate better performance for Light Fastness and Migration Resistance.

Comparative Performance with an Alternative

For context, the performance of Solvent Green 3, another common green dye, is provided for Polystyrene:

Performance Metric	Solvent Green 28 (in PS)	Solvent Green 3 (in PS)
Light Fastness (Scale 1-8)	7-8	6
Heat Resistance (°C)	300	280
Migration Resistance (Scale 1-5)	5	4

Experimental Protocols

The data presented in this guide is derived from standardized testing methodologies. The following are detailed protocols for the key experiments cited.

Light Fastness Testing (Adapted from ISO 105-B02)



- Sample Preparation: Polymer samples containing a specified concentration of Solvent
 Green 28 are prepared, typically by injection molding or film extrusion, to a uniform
 thickness. A portion of each sample is masked to serve as an unexposed reference.
- Exposure: The samples are placed in a weatherometer equipped with a Xenon Arc lamp, which simulates the full spectrum of sunlight. The exposure is conducted under controlled conditions of temperature and humidity.
- Evaluation: The color change of the exposed portion of the sample is periodically compared against the unexposed portion using a spectrophotometer or colorimeter. The lightfastness is rated on a blue wool scale from 1 (very poor) to 8 (excellent), where each step represents a twofold increase in lightfastness.

Thermal Stability Assessment

- Sample Preparation: A blend of the polymer and **Solvent Green 28** is prepared.
- Testing: The blend is subjected to a series of controlled temperature elevations in an injection molding machine or an extruder at progressively higher temperatures for a fixed residence time.
- Analysis: The color of the resulting polymer chips or plaques is measured at each temperature step. The thermal stability is reported as the maximum temperature at which the dye shows no significant color deviation (typically a ΔE* of less than 3) compared to a control sample processed at the lowest possible temperature.

Migration Resistance Evaluation (Based on ASTM D1895 principles)

- Sample Preparation: A colored polymer sample is prepared and placed in direct contact with an uncolored plaque of a similar or different polymer (often a white, plasticized PVC).
- Incubation: The assembled samples are placed in an oven at a specified temperature (e.g., 80°C) and under a defined pressure for a set period (e.g., 24 hours) to encourage migration.
- Assessment: After incubation, the uncolored plaque is examined for any color transfer from the Solvent Green 28-containing sample. The degree of migration is assessed visually and



can be quantified by colorimetric measurements. The resistance is rated on a scale of 1 (severe migration) to 5 (no migration).

Visualized Experimental Workflow and Data Comparison

To further elucidate the experimental process and comparative performance, the following diagrams are provided.

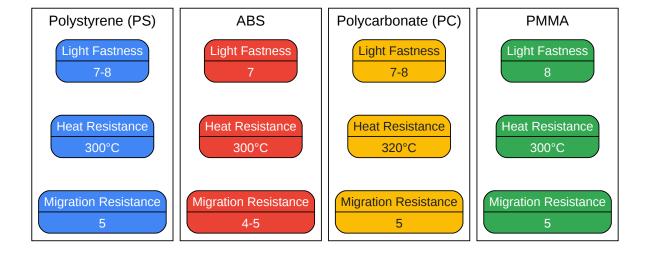




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Caption: Experimental workflow for evaluating **Solvent Green 28** in polymers.





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Caption: Comparative performance of **Solvent Green 28** in various polymers.

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